

Application of 8-(Benzylsulfanyl)quinoline in the development of fluorescent probes.

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Compound of Interest

Compound Name: 8-(Benzylsulfanyl)quinoline

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Application Notes: Quinoline-Based Fluorescent Probes

Topic: Application of Quinoline Derivatives in the Development of Fluorescent Probes

A Note on **8-(Benzylsulfanyl)quinoline**: Extensive literature searches did not yield specific applications of **8-(Benzylsulfanyl)quinoline** as a fluorescent probe. The following application notes and protocols are based on a closely related and extensively documented class of compounds: 8-hydroxyquinoline derivatives. These examples serve to illustrate the principles and methodologies relevant to the broader family of quinoline-based fluorescent probes.

Application Note 1: AIE-Active 8-Hydroxyquinoline-Based Probe for Zinc (II) Detection

Probe Profile: QP2

This section details the application of QP2 (2-((2-(pyridin-2-yl)hydrazinylidene)methyl)quinolin-8-ol), a fluorescent probe designed for the selective detection of Zinc (Zn^{2+}) ions. QP2 is synthesized from an 8-hydroxyquinoline moiety and a rotatable pyridine amine group.[1] This probe demonstrates "turn-on" fluorescence in the presence of Zn^{2+} , a phenomenon attributed to a combination of Aggregation-Induced Emission (AIE) and the inhibition of Excited-State Intramolecular Proton Transfer (ESIPT).[1] The formation of a rigid 2:1 complex between QP2 and Zn^{2+} restricts intramolecular rotation, leading to a significant enhancement in fluorescence

intensity.[1] This characteristic makes it a valuable tool for bioimaging and potential use in anti-counterfeiting applications.[1]

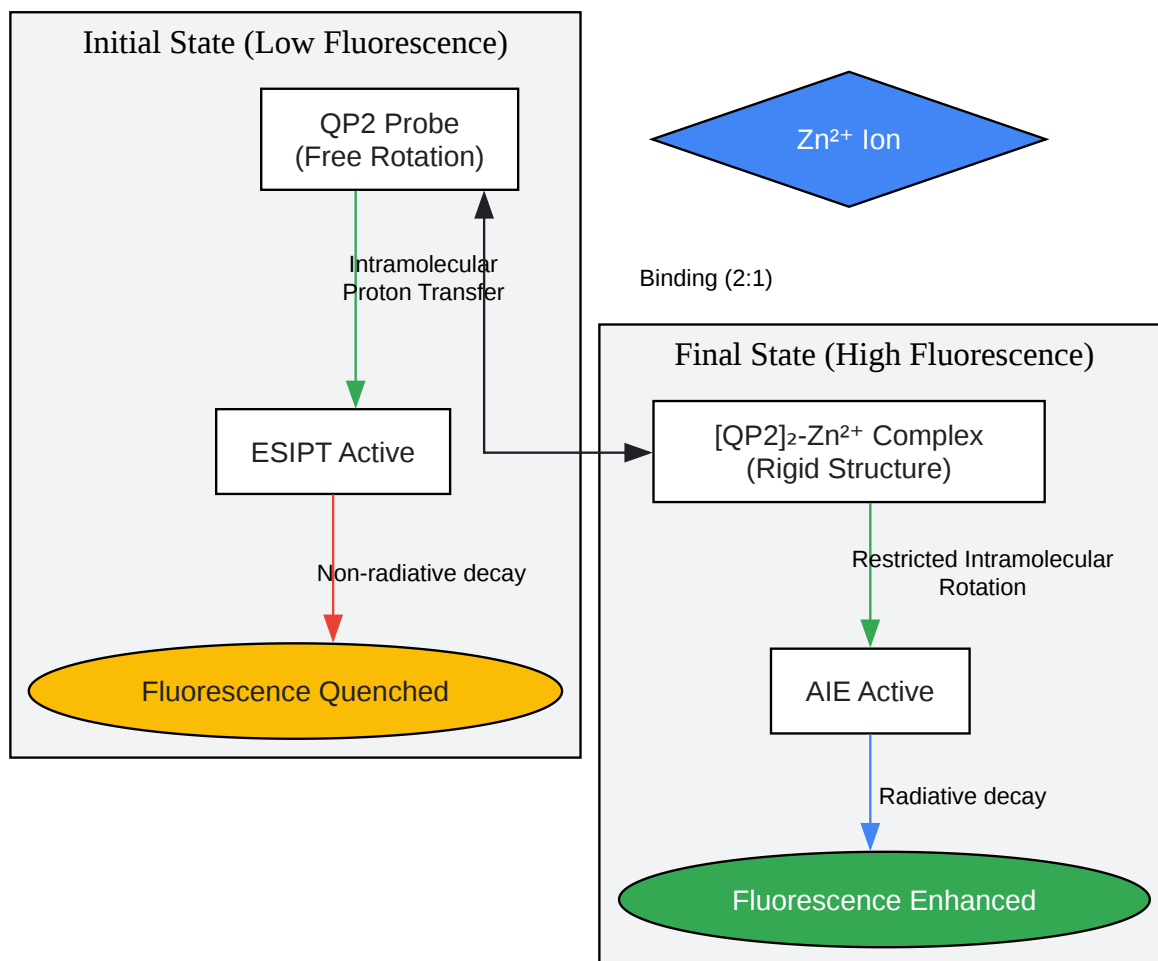
Quantitative Data Summary

The photophysical properties and performance metrics for the QP2 probe in the detection of Zn^{2+} are summarized below.

Parameter	Value	Conditions
Excitation Wavelength (λ_{ex})	460 nm	DMSO/ H_2O (fw = 95%)
Emission Wavelength (λ_{em})	560 nm	In the presence of Zn^{2+}
Fluorescence Quantum Yield (Φ)	Weakly fluorescent	In the absence of Zn^{2+}
Fluorescence Enhancement	Significant "turn-on" response	Upon addition of Zn^{2+}
Analyte Selectivity	High for Zn^{2+}	Tested against various competing metal ions
Binding Stoichiometry	2:1 (QP2: Zn^{2+})	Confirmed by detailed experiments
Detection Mechanism	AIE + ESIPT Inhibition	-

Signaling Pathway

The diagram below illustrates the proposed mechanism for the "turn-on" fluorescence of the QP2 probe upon binding to Zn^{2+} .



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Caption: Signaling pathway of the QP2 probe for Zn²⁺ detection.

Experimental Protocols

Protocol 1: Synthesis of QP2 Probe

This protocol describes the synthesis of the QP2 probe via a Schiff-base condensation reaction.^[1]

Materials:

- 8-hydroxyquinoline-2-carbaldehyde (173 mg, 1 mmol)
- 2-Hydrazineylpyridine (109 mg, 1 mmol)
- Ethanol (10 mL)

Procedure:

- Dissolve 8-hydroxyquinoline-2-carbaldehyde and 2-hydrazineylpyridine in 10 mL of ethanol in a round-bottom flask.
- Reflux the mixture at 90°C for 2 hours.
- Monitor the reaction for the formation of a precipitate.
- After cooling to room temperature, collect the resulting light yellow acicular crystals by filtration.
- Wash the crystals with a small amount of cold ethanol and dry under vacuum.

Protocol 2: Fluorescent Detection of Zn²⁺

This protocol outlines the general procedure for using the QP2 probe for the detection of Zn²⁺ ions in a solution.

Materials:

- QP2 probe stock solution (e.g., 1 mM in DMSO)
- Stock solutions of various metal ions (e.g., 10 mM in deionized water)
- Buffer solution (e.g., DMSO/H₂O mixture, fw = 95%)
- Fluorometer

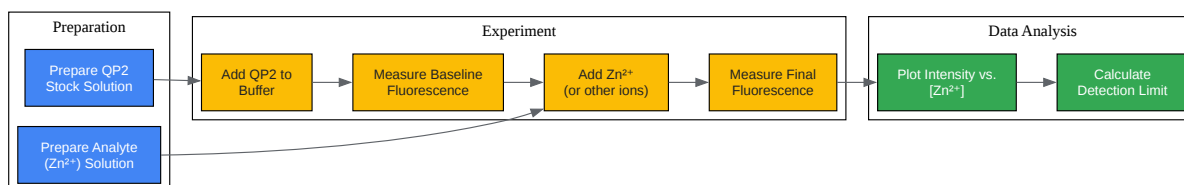
Procedure:

- Preparation of Test Solution: In a cuvette, add the appropriate volume of the buffer solution.

- **Addition of Probe:** Add a specific aliquot of the QP2 probe stock solution to the cuvette to achieve the desired final concentration (e.g., 10 μM).
- **Initial Measurement:** Record the fluorescence emission spectrum of the probe solution (e.g., from 500 nm to 700 nm) with an excitation wavelength of 460 nm.
- **Addition of Analyte:** Add a known concentration of the Zn^{2+} stock solution to the cuvette. Mix thoroughly.
- **Final Measurement:** After a short incubation period, record the fluorescence emission spectrum again under the same conditions.
- **Selectivity Test (Optional):** Repeat steps 4 and 5 with other metal ion solutions to assess the selectivity of the probe.
- **Data Analysis:** Plot the fluorescence intensity at the emission maximum (560 nm) as a function of the Zn^{2+} concentration to determine the detection limit and sensitivity.

Experimental Workflow

The following diagram outlines the key steps in a typical experiment for the detection of Zn^{2+} using the QP2 probe.



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Caption: General workflow for Zn^{2+} detection using the QP2 probe.

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References

- 1. Synthesis of quinoline-based fluorescence probe for Zn(II) sensing and its applications in anti-counterfeiting ink and imaging in plants and living cells - Arabian Journal of Chemistry [arabjchem.org]
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